

A Researcher's Guide to Certified Reference Materials for PCB Analysis

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: PCB118-13C12

Cat. No.: B15598500

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For researchers, scientists, and drug development professionals engaged in the analysis of polychlorinated biphenyls (PCBs), the accuracy and reliability of analytical measurements are paramount. Certified Reference Materials (CRMs) serve as an indispensable tool for quality assurance and quality control (QA/QC), enabling method validation, instrument calibration, and ensuring the traceability of measurement results. This guide provides a comprehensive comparison of commercially available CRMs for PCB analysis, complete with experimental data and detailed protocols.

Comparison of Commercially Available PCB Certified Reference Materials

The selection of an appropriate CRM depends on the specific analytical needs, including the matrix of the sample, the target PCB congeners, and their concentration levels. CRMs for PCB analysis can be broadly categorized into two main types: solution-based CRMs and matrix-based CRMs.

Solution-Based Certified Reference Materials

Solution-based CRMs consist of one or more PCB congeners of known purity and concentration dissolved in a high-purity solvent, typically isooctane or transformer oil.[1][2] These are primarily used for instrument calibration and for spiking samples to assess method recovery.

Table 1: Comparison of Selected Solution-Based PCB CRMs

CRM Provider/ID	Description	Certified PCB Congeners	Concentration/ Solvent	Key Features
NIST SRM 2262	Chlorinated Biphenyl Congeners in 2,2,4-Trimethylpentane	15 individual congeners	Nominal 2 µg/mL in isooctane	Provides certified values for a range of congeners, suitable for calibrating analytical instruments.[1]
BCR®-365	PCB standard solution	PCB 8, 20, 28, 35, 52, 101, 118, 138, 153, 180	Not specified	Multi-component solution containing 10 indicator PCBs. [3]
Dr. Ehrenstorfer DRE-L20003000IO	PCB No. 30 in Isooctane	PCB 30	10 µg/mL in Isooctane	Single congener solution, produced under ISO 17034.[4]
AccuStandard M-1668A-C-NT-LOC-WD	Method 1668A - Combined Congener Standard	33 congeners	20.0 µg/mL in Isooctane	Designed for use with US EPA Method 1668A. [5]
NIST SRM 3085	Aroclor 1254 in Methanol	Aroclor 1254	Gravimetrically prepared	Characterized for a specific Aroclor mixture.[1]

Matrix-Based Certified Reference Materials

Matrix-based CRMs are materials that resemble the actual samples being analyzed, such as sediment, fish tissue, or animal fat.[6][7] These CRMs have certified values for a range of PCB congeners and are crucial for validating the entire analytical procedure, including extraction and clean-up steps.[8]

Table 2: Comparison of Selected Matrix-Based PCB CRMs

CRM Provider/ID	Matrix Type	Certified PCB Congeners	Certified Concentration Range	Key Features
NIST SRM 1941b	Marine Sediment	22 PCB congeners, 6 OCPs, 5 PBDEs, 18 PAHs	µg/kg levels	Extensively characterized for a wide range of persistent organic pollutants (POPs).[9]
BCR-682	Mussel Tissue	Indicator PCBs	Low levels	Developed for monitoring PCBs in shellfish at routine levels.[6]
BCR-718	Herring Tissue	Indicator PCBs	Not specified	Suitable for food analysis and environmental monitoring.[6]
NMIJ CRM 7304	Marine Sediment	PCB congeners, DDTs, lindane	Relatively high concentrations	Issued by the National Metrology Institute of Japan.[9]
ERM-BB445	Pork Fat	PCB 52 and others	e.g., PCB 52: (12.9 ± 0.9) µg/kg	Useful for food and feed analysis.[10]
ERA CAT# 505	Soil	One Aroclor randomly selected	1–50 mg/kg	For use with EPA Method 8082.

Experimental Protocols for PCB Analysis Using CRMs

A typical analytical workflow for the determination of PCBs in environmental or biological samples involves several key steps, each of which can be validated and monitored using appropriate CRMs. The choice of method often depends on the sample matrix and the required detection limits.

Sample Preparation and Extraction

- **Sample Homogenization:** Solid samples like fish tissue or sediment are homogenized to ensure a representative subsample is taken for analysis.
- **Spiking with Internal Standards:** Prior to extraction, the sample is spiked with a solution of isotopically labeled PCB congeners. These internal standards are used to correct for losses during the analytical procedure and for quantification.
- **Extraction:** The extraction technique is chosen based on the sample matrix. Common methods include:
 - **Soxhlet Extraction:** A classic method involving continuous extraction with an organic solvent.
 - **Pressurized Liquid Extraction (PLE):** An automated technique that uses elevated temperatures and pressures to achieve rapid and efficient extractions.
 - **QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe):** A streamlined method often used for food and agricultural samples.

Extract Cleanup

The crude extract contains co-extracted substances that can interfere with the analysis. Cleanup procedures are therefore essential to remove these interferences.

- **Gel Permeation Chromatography (GPC):** Separates PCBs from high molecular weight compounds like lipids.
- **Silica Gel Column Chromatography:** Used to fractionate the extract and remove polar interferences. The polarity of the elution solvent can be adjusted to separate PCBs from other classes of compounds like pesticides.

Instrumental Analysis

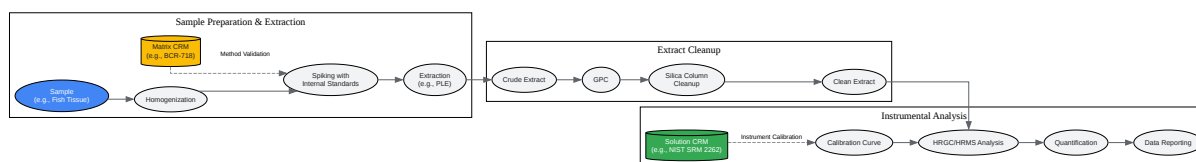
High-resolution gas chromatography coupled with mass spectrometry is the most common technique for the analysis of PCBs.

- Gas Chromatography (GC): Separates the individual PCB congeners based on their volatility and interaction with the stationary phase of the GC column.
- Mass Spectrometry (MS): Detects and quantifies the separated PCB congeners. High-resolution mass spectrometry (HRMS) is often preferred for its high selectivity and sensitivity, which is crucial for the analysis of dioxin-like PCBs at trace levels.

The use of CRMs throughout this process is critical. A matrix CRM should be processed alongside the samples to validate the entire method, while solution-based CRMs are used to create a calibration curve for the quantification of the target analytes.

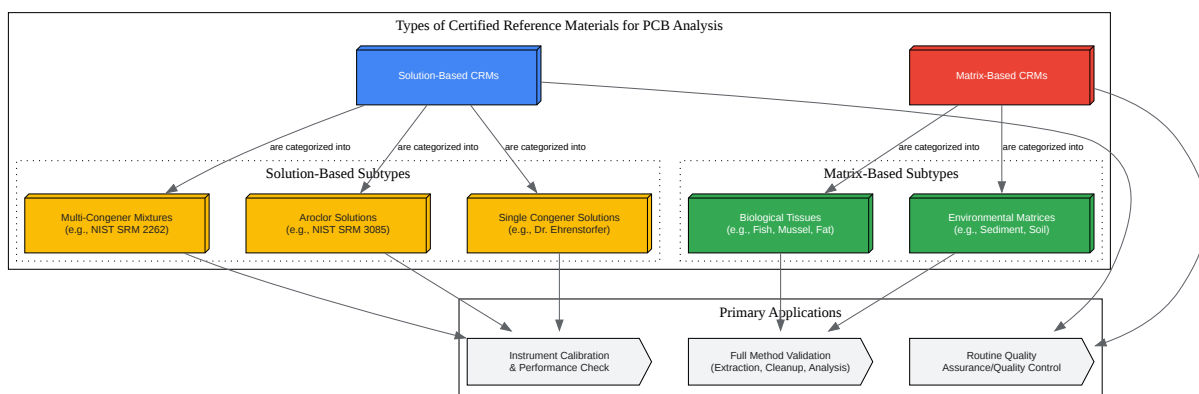
Visualizing the Workflow and CRM Relationships

To better understand the analytical process and the role of different CRMs, the following diagrams have been generated.



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Caption: Experimental workflow for PCB analysis using CRMs.



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Caption: Logical relationships and applications of PCB CRMs.

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- To cite this document: BenchChem. [A Researcher's Guide to Certified Reference Materials for PCB Analysis]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15598500/docs#a-researcher-s-guide-to-certified-reference-materials-for-pcb-analysis>]

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